

The Neuroprotective Potential of Astragaloside IV in Ischemic Stroke: A Technical Guide

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Compound of Interest

Compound Name: Astragaloside VI

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Introduction

Ischemic stroke, a leading cause of mortality and long-term disability worldwide, is characterized by a complex cascade of pathological events including excitotoxicity, oxidative stress, inflammation, and apoptosis, ultimately leading to neuronal death and neurological dysfunction.[1][2] Astragaloside IV (AS-IV), a primary active saponin extracted from the traditional Chinese medicinal herb *Astragalus membranaceus*, has emerged as a promising neuroprotective agent in preclinical stroke models.[1][3][4][5] This technical guide provides an in-depth overview of the neuroprotective effects of AS-IV, focusing on its mechanisms of action, supported by quantitative data from various experimental models, detailed experimental protocols, and visual representations of the key signaling pathways involved.

Quantitative Efficacy of Astragaloside IV in Stroke Models

Numerous studies have demonstrated the potent neuroprotective effects of Astragaloside IV in both in vivo and in vitro models of ischemic stroke. The following tables summarize the key quantitative findings from this body of research, providing a comparative overview of its efficacy across different experimental paradigms.

Table 1: Effect of Astragaloside IV on Infarct Volume and Neurological Deficits in Animal Models of Stroke

Animal Model	AS-IV Dosage	Administration Route	Infarct Volume Reduction (%)	Neurological Score Improvement	Reference
Rat (MCAO)	20 mg/kg	Intraperitoneal	58.8%	Significant decrease in mNSS and Zea Longa scores	[6]
Rat (MCAO)	20 mg/kg	Intraperitoneal	Not specified, but significant	Significant improvement in neurological function	[1]
Mouse (dMCAO)	20 mg/kg/day	Intraperitoneal	Significant reduction at 14 days	Significant improvement in Rotarod test and mNSS	[7]
Rat (MCAO/R)	Not Specified	Not Specified	Significant reduction	Significant improvement in neurological deficits	[8]
Rat (MCAO/R)	Not Specified	Not Specified	Significant reduction	Not specified	[4]

MCAO: Middle Cerebral Artery Occlusion; dMCAO: distal Middle Cerebral Artery Occlusion; MCAO/R: Middle Cerebral Artery Occlusion/Reperfusion; mNSS: modified Neurological Severity Score.

Table 2: Modulation of Key Molecular Markers by Astragaloside IV in Stroke Models

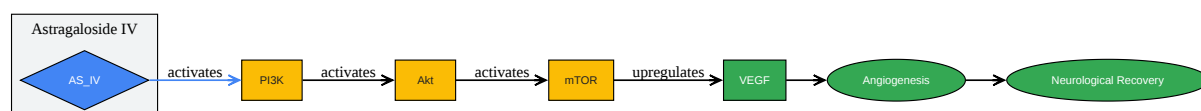
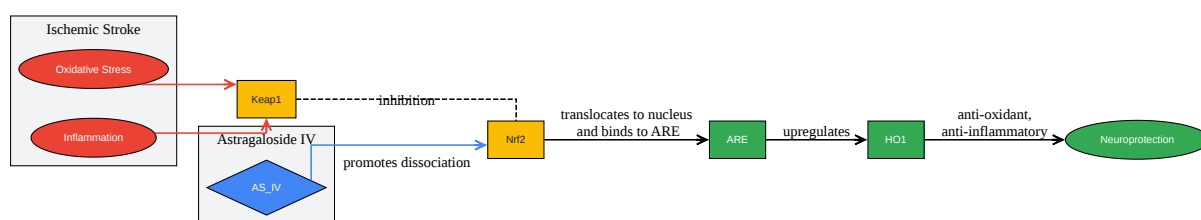
Model	AS-IV Dosage	Molecular Marker	Effect	Pathway Implication	Reference
Rat (MCAO)	20 mg/kg	TNF- α , IL-1 β , IL-6, NF- κ B	Decreased	Anti-inflammatory	[1] [3] [9]
Rat (MCAO)	20 mg/kg	SLC7A11, GPX4	Increased	Anti-ferroptosis	[1] [9]
Rat (MCAO)	20 mg/kg	Lipid ROS	Decreased	Antioxidant	[1]
Rat (MCAO)	20 mg/kg	Nrf2, HO-1	Increased protein expression	Nrf2/HO-1 Pathway	[1] [9]
SH-SY5Y cells (OGD/R)	Not Specified	p-JAK2, p-STAT3	Increased	JAK2/STAT3 Pathway	[2]
Mouse (Stroke)	Not Specified	IL-17	Decreased	Wnt Pathway	[10]
Rat (CIR)	Not Specified	SIRT1	Increased	Sirt1/Mapt Pathway	[8]
Mouse Endothelial Cells (OGD)	Not Specified	VEGF	Increased	PI3K/Akt/mTOR Pathway	[11]
Rat (CIRI)	Not Specified	p-JNK, Bid, Cytochrome C, Caspase-3	Decreased	Anti-apoptotic (JNK/Bid)	[12]

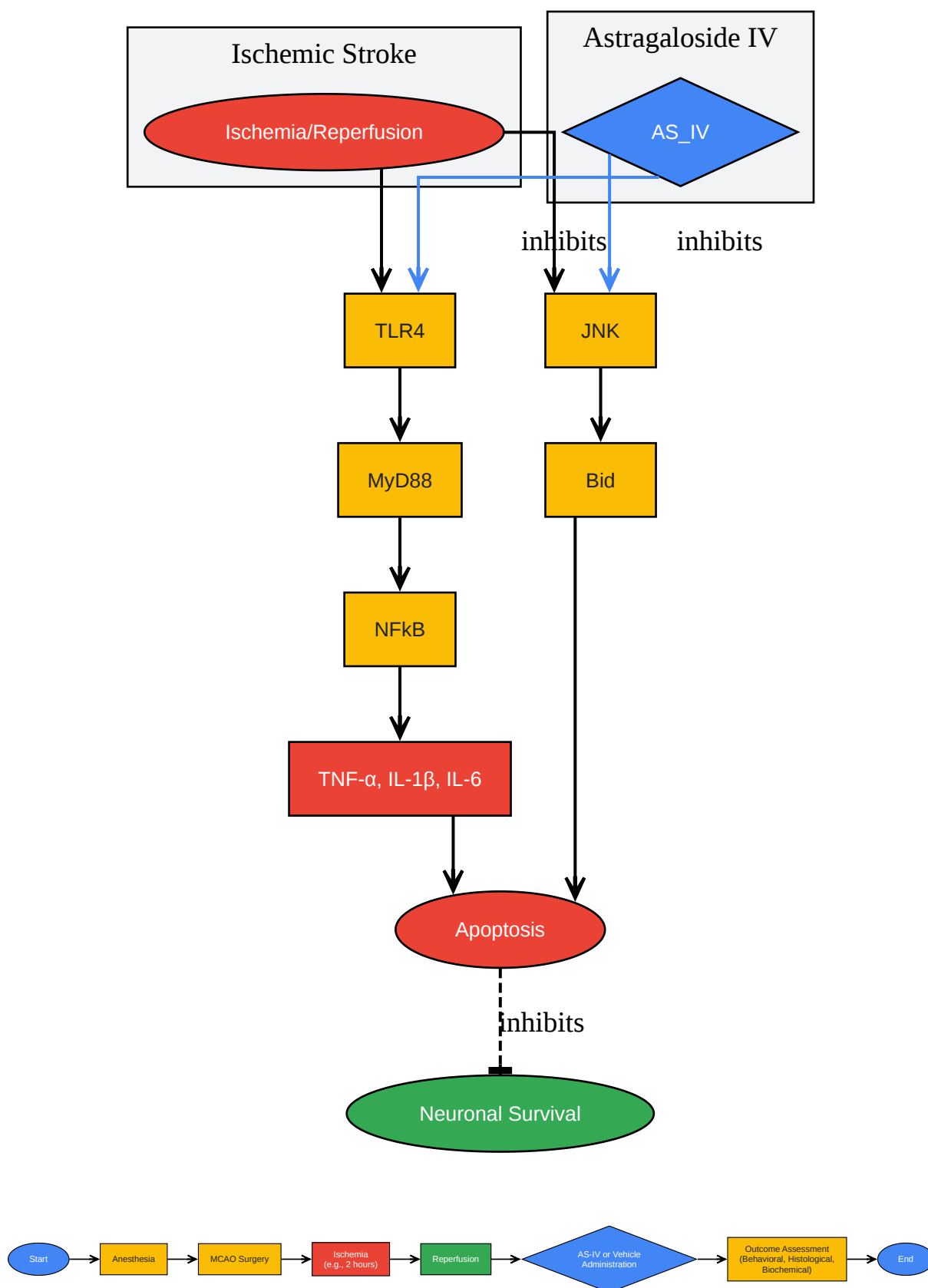
TNF- α : Tumor Necrosis Factor-alpha; IL-1 β : Interleukin-1beta; IL-6: Interleukin-6; NF- κ B: Nuclear Factor kappa B; SLC7A11: Solute Carrier Family 7 Member 11; GPX4: Glutathione Peroxidase 4; ROS: Reactive Oxygen Species; Nrf2: Nuclear factor erythroid 2-related factor 2; HO-1: Heme oxygenase-1; p-JAK2: phosphorylated Janus kinase 2; p-STAT3: phosphorylated Signal transducer and activator of transcription 3; IL-17: Interleukin-17; SIRT1: Sirtuin 1; Mapt:

Microtubule Associated Protein Tau; VEGF: Vascular Endothelial Growth Factor; p-JNK: phosphorylated c-Jun N-terminal kinase; Bid: BH3 interacting-domain death agonist; OGD/R: Oxygen-Glucose Deprivation/Reperfusion; CIR: Cerebral Ischemia/Reperfusion; CIRI: Cerebral Ischemia-Reperfusion Injury.

Key Signaling Pathways in Astragaloside IV-Mediated Neuroprotection

Astragaloside IV exerts its neuroprotective effects through the modulation of multiple signaling pathways. The following diagrams illustrate the key pathways implicated in its mechanism of action.





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